Application Note: Characterization of 3-(thiophen-3-yl)-1H-pyrazol-5-amine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-(thiophen-3-yl)-1H-pyrazol-5-amine*
CAS No.:	*149246-86-6*
Cat. No.:	*B1346775*

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Executive Summary & Compound Significance

3-(thiophen-3-yl)-1H-pyrazol-5-amine is a critical heteroaromatic scaffold widely utilized in medicinal chemistry, particularly in the development of kinase inhibitors (e.g., p38 MAPK, AXL) and as a building block for fused heterocycles like pyrazolo[1,5-a]pyrimidines.

Accurate characterization of this compound is challenging due to annular tautomerism (oscillation between the 3-amino and 5-amino forms) and the amphoteric nature of the aminopyrazole core. This guide provides a definitive protocol for structural confirmation, purity assessment, and handling, moving beyond generic methods to address the specific physicochemical behaviors of this thiophene-pyrazole conjugate.

Chemical Identity

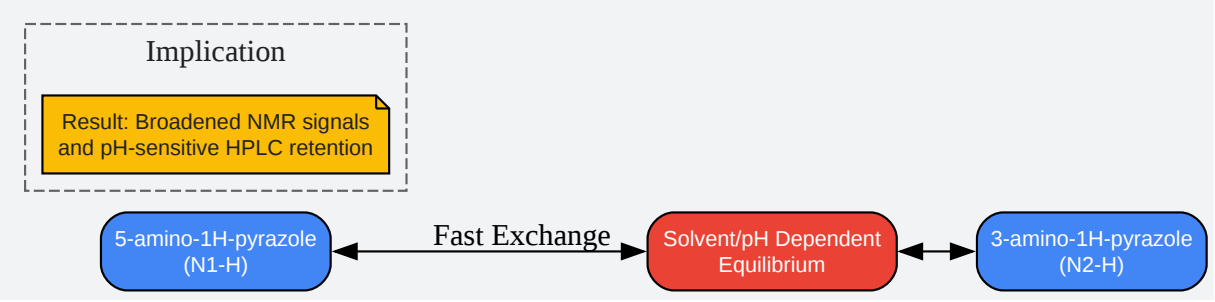
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Property	Detail
IUPAC Name	3-(thiophen-3-yl)-1H-pyrazol-5-amine
Alternative Name	5-(thiophen-3-yl)-1H-pyrazol-3-amine
CAS Number	149246-86-6
Molecular Formula	
Molecular Weight	165.22 g/mol
SMILES	NC1=CC(=NN1)C2=CSC=C2

Structural Dynamics & Tautomerism

Understanding the tautomeric equilibrium is prerequisite to interpreting NMR and HPLC data.[1] In solution, the compound exists as a rapid equilibrium mixture.[1]

- Form A (5-amino): Sterically favored in some solid-state lattices.
- Form B (3-amino): Often predominant in hydrogen-bond accepting solvents (e.g., DMSO).
- Form C (Imino): Rare, but can contribute to peak broadening.[1]



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Figure 1: Tautomeric equilibrium significantly impacting spectral resolution.

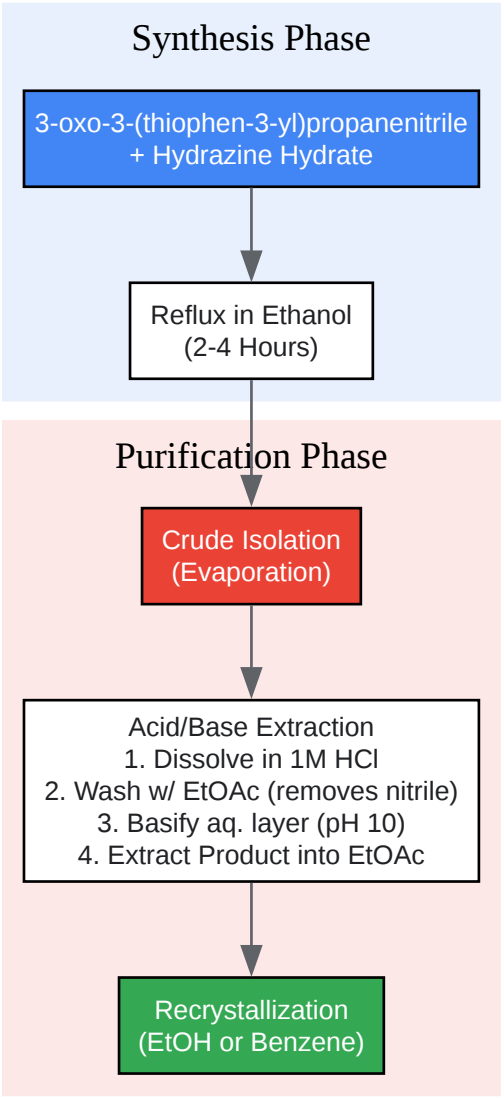
Synthesis & Purification Workflow

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High-purity isolation requires removing the unreacted

-ketonitrile precursor, which often co-elutes in standard silica chromatography.

Recommended Workflow



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Figure 2: Synthesis and purification logic emphasizing the acid-base workup to remove non-basic impurities.

Structural Characterization Protocols

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Nuclear Magnetic Resonance (NMR)

Critical Note: Do not use

for primary characterization.[1] The amino and pyrazole NH protons often broaden into the baseline or exchange rapidly, making integration impossible.[1]

Recommended Solvent: DMSO-

(Dimethyl sulfoxide-d6). Concentration: 5-10 mg in 0.6 mL.

Expected

NMR Shifts (400 MHz, DMSO-

)

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Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
Pyrazole NH	11.5 - 12.5	Broad Singlet	1H	Highly exchangeable; shift varies with concentration.
Thiophene H2'	7.60 - 7.75	dd or m	1H	Most deshielded aromatic proton (adjacent to S).
Thiophene H5'	7.45 - 7.55	dd	1H	Adjacent to S, couples with H4'.
Thiophene H4'	7.30 - 7.40	dd	1H	Shielded relative to H2'/H5'.
Pyrazole H4	5.70 - 5.85	Singlet	1H	Characteristic sharp singlet for 3,5-disubstituted pyrazoles.
Amine	4.50 - 5.50	Broad Singlet	2H	Broadened by quadrupole relaxation; disappears with shake.

Protocol Validation:

- Run standard 1H.
- Add 1 drop

  : The signals at ~12.0 ppm and ~5.0 ppm must disappear. The signal at 5.75 ppm (Py-H4) must remain.

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- NOE (Optional): If regiochemistry (N1-substituted derivatives) is suspected, NOE irradiation of the methyl/alkyl group is required.[1] For the free amine, NOE is not necessary.[1]

Mass Spectrometry (LC-MS)

The compound ionizes readily in Positive Electrospray Ionization (ESI+) mode due to the basic amine and pyrazole nitrogens.

- Target Ion:

  Da.[1]

- Adducts:

  ,

  (dimer formation is common at high concentrations).[1]

- Fragmentor Voltage: Low to Medium (70-100 V). High energy may cause loss of

  (

).

Infrared Spectroscopy (FT-IR)

- Primary Amines (

  ): Doublet stretch at 3400–3200

  (asymmetric/symmetric).[1]

- Pyrazole NH: Broad band overlapping the amine region ~3200

  .

- C=N / C=C (Heterocycle): Sharp bands at 1620–1550

  .

- Thiophene C-S: Weak bands in fingerprint region (700–600

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).

Purity Profiling (HPLC Method)[5]

Due to the polar nature of the aminopyrazole, standard C18 gradients starting at high organic content will cause the compound to elute in the void volume.[1]

Method Parameters:

- Column: C18 Polar-Embedded (e.g., Waters XBridge or Phenomenex Synergi Hydro-RP), 3.5 µm, 4.6 x 100 mm.[1]
- Mobile Phase A: Water + 0.1% Formic Acid (pH ~2.7).[1]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 1.0 mL/min.
- Temperature: 30°C.
- Detection: UV at 254 nm (thiophene absorption) and 280 nm.[1]

Gradient Table:

Time (min)	%A (Water)	%B (ACN)	Event
0.0	**95**	**5**	**Equilibration**
2.0	95	5	Isocratic Hold (for polar impurities)
12.0	5	95	Linear Gradient
15.0	5	95	Wash

| 15.1 | 95 | 5 | Re-equilibration |

Troubleshooting Peak Tailing: Aminopyrazoles often tail due to interaction with residual silanols. If tailing factor

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:

- Increase buffer strength (use 10mM Ammonium Formate pH 3.8).
- Or switch to high pH method (10mM Ammonium Bicarbonate, pH 10) only if using a pH-stable column (e.g., XBridge).[1] The free base form often exhibits better peak symmetry than the protonated species.[1]

Stability and Handling

- Light Sensitivity: Thiophene derivatives can be photo-oxidized. Store in amber vials.
- Hygroscopicity: The amine can absorb moisture.[1] Store under desiccant at 2-8°C.
- Reactivity: The C4 position of the pyrazole is highly nucleophilic.[1] Avoid storage in chlorinated solvents (e.g.,

) for extended periods as trace acid can induce decomposition or slow chlorination.[1]

References

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